

Technical Guide on the Safety and Handling of 1-Bromo-2-ethylbenzene

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Compound of Interest

Compound Name: 1-Bromo-2-ethylbenzene

Cat. No.: B162476

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **1-Bromo-2-ethylbenzene** (CAS No. 1973-22-4). The information is intended for professionals in research and development who may handle this chemical.

Chemical Identification and Properties

1-Bromo-2-ethylbenzene is a brominated aromatic hydrocarbon.^[1] It presents as a colorless to pale yellow, odorless liquid.^{[1][2][3]} This compound serves as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and other organic compounds.^[1]

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	1973-22-4	[2][4]
Molecular Formula	C ₈ H ₉ Br	[1][2][4]
Molecular Weight	185.06 g/mol	[4][5]
Appearance	Colorless to light orange/yellow clear liquid	[1][2][3]
Odor	Odorless	[2]
Boiling Point	199 °C (lit.)	[4][6]
Melting Point	-56 °C	[6][7]
Density	1.338 g/mL at 25 °C (lit.)	[4][6]
Flash Point	77 °C / 170.6 °F (closed cup)	[4]
Refractive Index	n ₂₀ /D 1.549 (lit.)	[4][6]
Vapor Pressure	0.471 mmHg at 25°C	[6][7]
Solubility	Sparingly soluble in water; soluble in organic solvents.	[1][3]

Hazard Identification and GHS Classification

1-Bromo-2-ethylbenzene is classified as a hazardous chemical.[8] The primary hazards are associated with its combustibility and its irritant effects on the skin, eyes, and respiratory system.[5][9]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Source(s)
Flammable Liquids	Category 4	H227: Combustible liquid	[2] [10]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2] [5]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	[2] [5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[5]

Signal Word: Warning[\[2\]](#)[\[5\]](#)

Primary Hazards:

- Health Hazards: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[\[2\]](#)[\[5\]](#)[\[11\]](#)
- Physical Hazards: Combustible liquid.[\[2\]](#) Containers may explode when heated.[\[8\]](#)[\[10\]](#)[\[12\]](#)

Experimental Protocols for Safety and Handling

Adherence to strict safety protocols is mandatory when handling **1-Bromo-2-ethylbenzene**.

Protocol 3.1: Personal Protective Equipment (PPE)

This protocol details the minimum required PPE. All PPE should be inspected prior to use.[\[13\]](#)

- Eye and Face Protection: Wear chemical safety goggles or a face shield conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[10\]](#)[\[14\]](#)[\[15\]](#)
- Skin Protection:

- Gloves: Wear chemical-resistant gloves (e.g., nitrile rubber) tested according to EN 374. [\[16\]](#) Check for leak-tightness before use. [\[16\]](#) Use proper glove removal technique to avoid skin contact. [\[13\]](#)
- Protective Clothing: Wear a lab coat and other appropriate protective clothing to prevent skin exposure. [\[10\]](#)[\[14\]](#)
- Respiratory Protection:
 - If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge. [\[14\]](#)[\[17\]](#)
 - Ensure that maintenance, cleaning, and testing of respiratory protective devices are carried out according to the manufacturer's instructions. [\[18\]](#)

Protocol 3.2: Safe Handling and Storage

This protocol outlines the procedures for safe handling and storage to minimize exposure and maintain chemical integrity.

- Handling:
 - Work in a well-ventilated area, preferably within a chemical fume hood. [\[16\]](#)[\[17\]](#)
 - Avoid contact with skin, eyes, and clothing. [\[2\]](#)[\[17\]](#)
 - Avoid breathing vapors or mists. [\[2\]](#)[\[8\]](#)
 - Ground all equipment when handling the product to prevent static discharges. [\[19\]](#)
 - Keep away from open flames, hot surfaces, and sources of ignition. [\[2\]](#)[\[10\]](#)
 - Do not eat, drink, or smoke in work areas. [\[13\]](#)[\[16\]](#)
 - Wash hands and any exposed skin thoroughly after handling. [\[8\]](#)[\[13\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place. [\[2\]](#)[\[13\]](#)[\[14\]](#)

- Keep away from heat, sparks, and flame.[2]
- Store away from incompatible materials, such as strong oxidizing agents.[2][8][14]
- The recommended storage temperature is 2 - 8 °C.[18]

Protocol 3.3: Spill Management

This protocol provides steps for managing an accidental release of **1-Bromo-2-ethylbenzene**.

- Immediate Actions:
 - Evacuate the area and ensure adequate ventilation.[13][18]
 - Remove all sources of ignition (e.g., heat, sparks, open flames).[2][10][19]
 - Wear appropriate personal protective equipment (see Protocol 3.1).[16]
- Containment and Cleanup:
 - Cover drains to prevent the material from entering them.[13][18]
 - Contain the spill by soaking it up with an inert absorbent material, such as sand, silica gel, or universal binder.[2][8][12]
 - Collect the absorbed material and place it into a suitable, closed, and labeled container for disposal.[2][14][16]
- Post-Cleanup:
 - Clean the affected area thoroughly.[13]
 - Do not release the chemical into the environment.[14][16]

Protocol 3.4: First-Aid Procedures

Immediate medical attention is required in case of significant exposure.[2] Ensure medical personnel are aware of the material involved.[11][12]

- Eye Contact:
 - Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids apart.[\[2\]](#)[\[8\]](#)[\[16\]](#)
 - Remove contact lenses, if present and easy to do. Continue rinsing.[\[13\]](#)[\[16\]](#)
 - Seek immediate medical attention, calling an ophthalmologist if necessary.[\[2\]](#)[\[13\]](#)
- Skin Contact:
 - Immediately remove all contaminated clothing and shoes.[\[2\]](#)[\[16\]](#)
 - Wash the affected skin area with plenty of soap and water.[\[2\]](#)[\[8\]](#)[\[16\]](#)
 - If skin irritation occurs or persists, get medical advice/attention.[\[16\]](#)
- Inhalation:
 - Remove the person from the exposure area to fresh air and keep them at rest in a position comfortable for breathing.[\[2\]](#)[\[8\]](#)[\[14\]](#)
 - If the person is not breathing, give artificial respiration.[\[2\]](#)[\[14\]](#)
 - Seek immediate medical attention.[\[2\]](#)
- Ingestion:
 - Do NOT induce vomiting.[\[10\]](#)[\[16\]](#)
 - Rinse the mouth with water.[\[13\]](#)[\[16\]](#) If the person is conscious, have them drink plenty of water.[\[2\]](#)
 - Never give anything by mouth to an unconscious person.[\[2\]](#)[\[16\]](#)
 - Call a physician or Poison Control Center immediately.[\[2\]](#)[\[13\]](#)

Stability and Reactivity

- **Stability:** The product is stable under normal storage conditions.[2]
- **Conditions to Avoid:** Keep away from incompatible products, heat, flames, and sparks.[2][10]
- **Incompatible Materials:** Strong oxidizing agents.[2][8][14]
- **Hazardous Decomposition Products:** Thermal decomposition can release irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides/bromide.[2][8][10]
- **Hazardous Polymerization:** No hazardous polymerization is known to occur.[2]

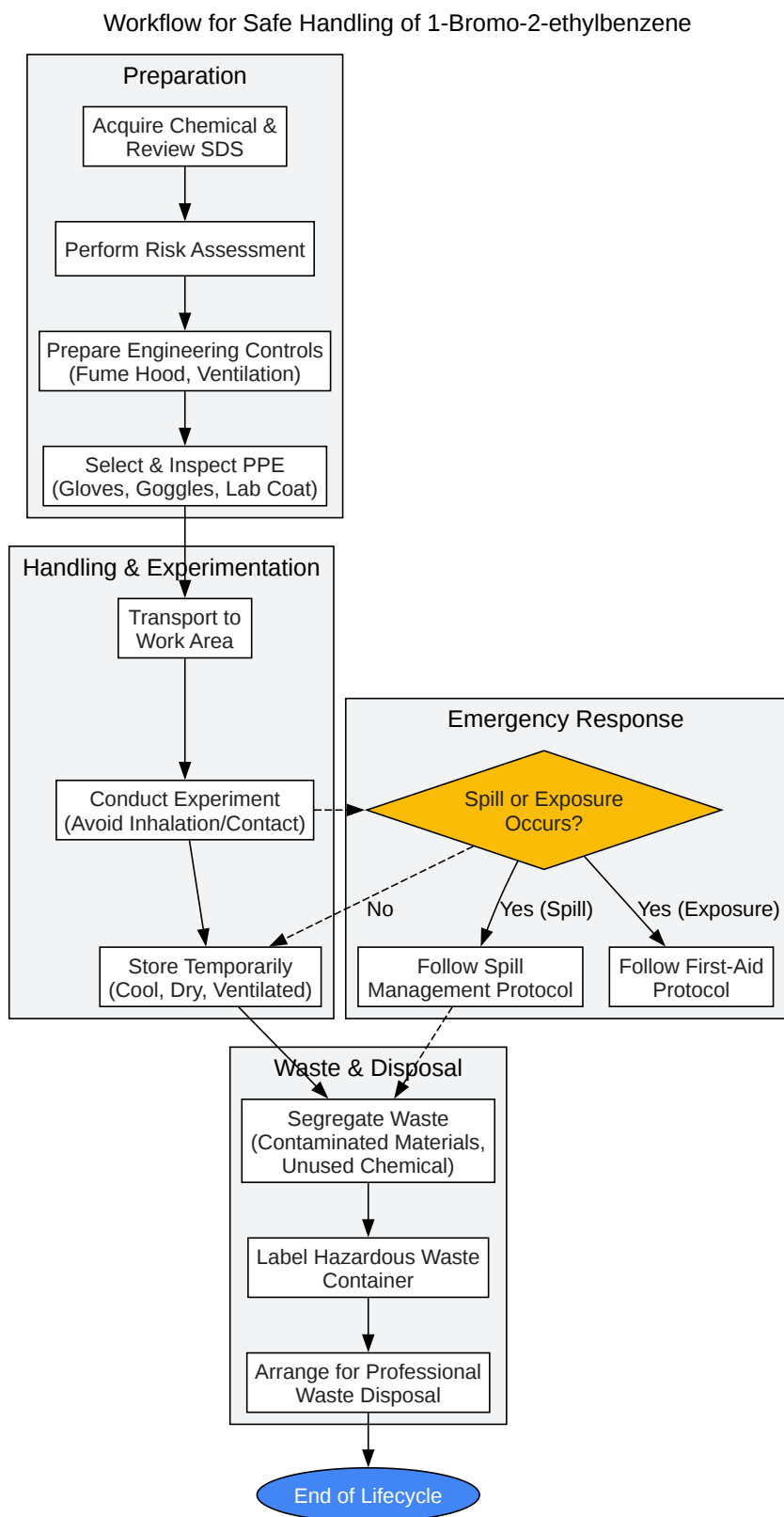
Fire-Fighting and Disposal

Table 3: Emergency Procedures

Procedure	Recommendations	Source(s)
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, alcohol-resistant foam.	[8][10][12]
Unsuitable Extinguishing Media	Water jet.	
Firefighter Protection	Wear a self-contained breathing apparatus (SCBA) and full protective gear.	[10][14]
Disposal	Dispose of contents and container to an approved waste disposal plant. Waste is classified as hazardous. Follow all local, regional, and national regulations. Do not empty into drains.	[2][20][21][22]

Logical Workflow for Safe Handling

The following diagram illustrates the lifecycle of handling **1-Bromo-2-ethylbenzene** in a laboratory setting, from acquisition to disposal.



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Caption: Logical workflow for the safe handling of **1-Bromo-2-ethylbenzene**.

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References

- 1. CAS 1973-22-4: 1-Bromo-2-ethylbenzene | CymitQuimica [cymitquimica.com]
- 2. assets.thermofisher.cn [assets.thermofisher.cn]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. 1-Bromo-2-ethylbenzene 99 1973-22-4 [sigmaaldrich.com]
- 5. 1-Bromo-2-ethylbenzene | C₈H₉Br | CID 16089 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chembk.com [chembk.com]
- 7. chembk.com [chembk.com]
- 8. fishersci.com [fishersci.com]
- 9. 1-Bromo-2-ethylbenzene, 98% | Fisher Scientific [fishersci.ca]
- 10. fishersci.com [fishersci.com]
- 11. assets.thermofisher.com [assets.thermofisher.com]
- 12. assets.thermofisher.com [assets.thermofisher.com]
- 13. sigmaaldrich.com [sigmaaldrich.com]
- 14. fishersci.com [fishersci.com]
- 15. fishersci.com [fishersci.com]
- 16. chemos.de [chemos.de]
- 17. benchchem.com [benchchem.com]
- 18. sigmaaldrich.com [sigmaaldrich.com]
- 19. spectrumchemical.com [spectrumchemical.com]

- 20. chemicalbook.com [chemicalbook.com]
- 21. benchchem.com [benchchem.com]
- 22. atsdr.cdc.gov [atsdr.cdc.gov]
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